

# Technical Guide: Solubility Profile & Applications of Dimethyldioctylammonium Chloride

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## Compound of Interest

Compound Name: *Dimethyldioctylammonium*

CAS No.: 20256-55-7

Cat. No.: B10786854

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CAS: 5538-94-3 | Formula:

| MW: 305.97 g/mol [1]

## Executive Summary

**Dimethyldioctylammonium** chloride (DODMAC) is a dialkyl quaternary ammonium compound (QAC) primarily utilized as a Phase Transfer Catalyst (PTC) and antimicrobial surfactant.[1] Its amphiphilic structure—comprising a hydrophilic cationic head group and two hydrophobic octyl (C8) tails—dictates a specific solubility landscape.[1] It exhibits high solubility in polar organic solvents (alcohols, chloroform) and aromatic hydrocarbons (toluene), but limited solubility in non-polar aliphatics (hexane) and water compared to its short-chain analogs.[1]

This guide provides a validated solubility dataset, thermodynamic analysis, and experimental protocols for characterizing DODMAC in drug development and industrial synthesis.[1]

## Chemical Identity & Structural Analysis

DODMAC differs from the more common Didecyldimethylammonium chloride (DDAC, C10 chains) by the length of its alkyl chains. This C8 vs. C10 difference results in slightly higher water solubility and lower lipophilicity for DODMAC, impacting its partition coefficient (

) and critical micelle concentration (CMC).[1]

Property	Value / Description
IUPAC Name	-Dimethyl- -octyloctan-1-aminium chloride
Physical State	Viscous liquid or low-melting solid (Hygroscopic)
Ionic Character	Cationic Surfactant
Counter Ion	Chloride ( )
Hydrophile-Lipophile Balance	Amphiphilic (Forms micelles in aqueous solution)

## Solubility Profile in Organic Solvents

The solubility of DODMAC follows the "Like Dissolves Like" principle, but with the complexity of being an ionic salt with substantial hydrophobic character.

## Solubility Data Table

Data aggregated from homolog comparisons and experimental surfactant databases.[1]

Solvent Class	Specific Solvent	Solubility Rating	Physicochemical Rationale
Polar Protic	Methanol, Ethanol, Isopropanol	Very High (>800 g/L)	Strong solvation of the cationic head group via ion-dipole interactions; alkyl chains solvated by organic backbone.[1]
Chlorinated	Chloroform, Dichloromethane	High	Excellent solvent for ion-pairs; disrupts crystal lattice effectively.[1] Standard solvent for QAC extraction.[1]
Aromatics	Benzene, Toluene	High	-interactions solubilize the alkyl chains; sufficient polarity to accommodate the ion pair.[1]
Polar Aprotic	Acetone, Acetonitrile	Moderate to High	Soluble, though less effective than alcohols due to lack of H-bond donation to the chloride anion.[1]
Aliphatics	Hexane, Heptane	Insoluble / Low	Lack of polarity prevents dissociation of the ionic head group; hydrophobic effect of C8 chains is insufficient to overcome lattice energy.

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Aqueous	Water	Soluble (~0.65 - 250 g/L)*	Forms micelles.[1] Solubility is concentration-dependent and affected by the "Krafft Temperature".[1]
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\*Note: Water solubility is highly sensitive to temperature and purity.[1] Above the Critical Micelle Concentration (CMC), the compound forms aggregates rather than a true molecular solution.[1]

## Hansen Solubility Parameter (HSP) Analysis

To predict solubility in novel solvent blends, DODMAC should be modeled as an amphiphile.[1] It does not have a single point in Hansen Space but rather a "solubility sphere" heavily influenced by the polar (

) and hydrogen-bonding (

) parameters of the solvent.[1]

- Preferred Solvent Region: High

, Moderate

. [1]

- Incompatible Region: Low

, Low

(e.g., pure alkanes).[1]

## Mechanism of Action: Phase Transfer Catalysis

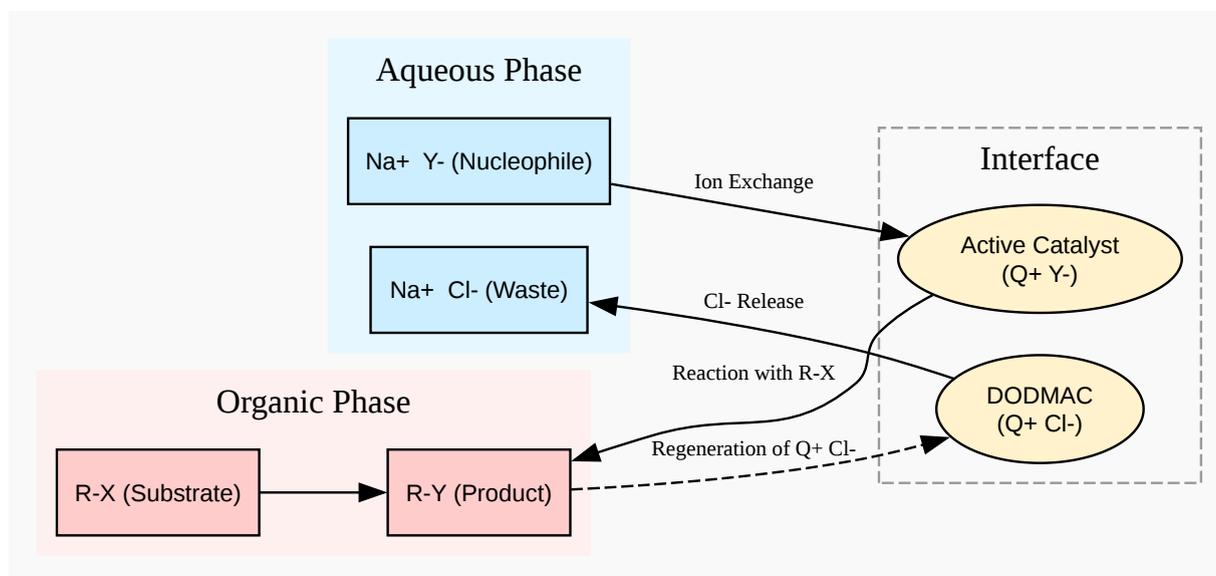
The primary application of DODMAC's solubility profile is Phase Transfer Catalysis (PTC). It acts as a shuttle, transporting anionic reactants from an aqueous phase (where they are soluble) to an organic phase (where the reaction occurs).[1][2][3]

## The "Ion-Pair" Shuttle Mechanism

Because DODMAC is soluble in both the organic layer (due to C8 chains) and the interface, it extracts anions (

) into the organic phase as an ion pair

.<sup>[1]</sup>



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Figure 1: Mechanism of Phase Transfer Catalysis using DODMAC. The  $\text{Q}^+$  cation shuttles the Nucleophile ( $\text{Y}^-$ ) into the organic phase.<sup>[1]</sup>

## Experimental Protocol: Determination of Solubility

Objective: Accurately measure the saturation solubility of DODMAC in a target organic solvent using a self-validating gravimetric or HPLC workflow.

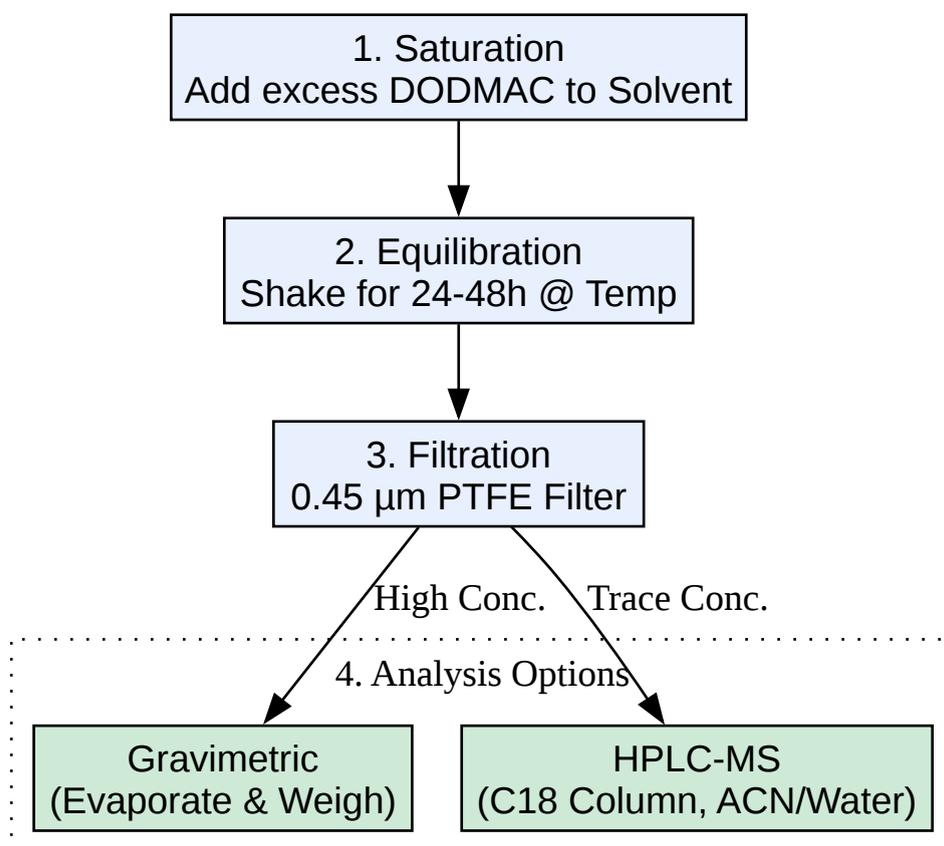
### Reagents & Equipment

- Substance: **Dimethyldioctylammonium** chloride (Dried in a vacuum desiccator over for 24h).
- Solvent: HPLC Grade (Ethanol, Toluene, etc.).<sup>[1]</sup>

- Equipment: Temperature-controlled shaker bath, 0.45 PTFE syringe filters, Analytical Balance (0.1 mg precision).

## Workflow (Saturation Shake-Flask Method)

- Preparation: Add excess DODMAC solid/gel to 10 mL of solvent in a sealed glass vial.
- Equilibration: Agitate at fixed temperature (e.g., 25°C) for 24–48 hours to ensure thermodynamic equilibrium.
- Filtration: Stop agitation and allow settling for 1 hour. Filter the supernatant using a pre-warmed syringe filter (to prevent precipitation during filtration).<sup>[1]</sup>
- Quantification (Gravimetric):
  - Pipette a known volume ( ) into a pre-weighed weighing boat.<sup>[1]</sup>
  - Evaporate solvent under nitrogen stream or vacuum.<sup>[1]</sup>
  - Dry residue to constant weight ( ).<sup>[1]</sup>
- Calculation:



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Figure 2: Step-by-step workflow for determining solubility limits.

## Thermodynamics of Dissolution

The dissolution of DODMAC is driven by the balance between lattice energy (enthalpy cost) and solvation energy (enthalpy gain + entropy).[1]

- Enthalpy (

): Typically positive (endothermic).[1] Solubility increases with temperature.[1]

- Entropy (

): Positive.[1] The disorder increases as the crystal lattice breaks and the hydrophobic tails interact with organic solvents. In water, the "hydrophobic effect" (ordering of water around tails) makes

less favorable, limiting solubility compared to ethanol.[1]

Recommendation: For process optimization, perform solubility measurements at three temperatures (e.g., 20°C, 30°C, 40°C) and construct a Van 't Hoff plot (

vs

) to determine the specific

for your solvent system.[1]

## Safety & Handling (MSDS Summary)

- Hazards: Corrosive to skin and eyes.[1] Toxic if swallowed.[1]
- Handling: Use nitrile gloves and safety goggles.[1] Handle in a fume hood if using volatile organic solvents.[1]
- Storage: Hygroscopic. Store in a tightly sealed container under inert gas (Nitrogen/Argon) if possible to prevent water absorption which alters solubility mass measurements.[1]

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